

Natural occurrence of Tripropyl citrate

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Compound of Interest

Compound Name: *Tripropyl citrate*

CAS No.: 1587-21-9

Cat. No.: B072090

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Title: **Tripropyl Citrate**: Bio-Based Origins, Synthetic Pathways, and Analytical Characterization
Subtitle: A Technical Guide to the "Natural" Status, Synthesis, and Detection of **Tripropyl Citrate** in Pharmaceutical and Cosmetic Matrices.

Executive Summary

Tripropyl Citrate (TPC) occupies a complex niche in the "natural products" sector. While often marketed within "natural" supply chains due to its bio-based precursors (citric acid from fermentation), TPC is technically a semisynthetic ester not typically isolated as a primary metabolite in flora. This guide provides researchers with the definitive technical framework to distinguish between bio-based origin and natural occurrence, detailing the synthesis pathways, analytical detection of TPC as a plasticizer/contaminant, and its functional role in drug development.

Part 1: Chemical Identity & The "Natural" Paradox The Null Hypothesis of Natural Occurrence

Unlike Citric Acid (Krebs cycle intermediate) or simple ethyl esters found in fermentation, **Tripropyl Citrate** (C₁₅H₂₆O₇) is rarely, if ever, reported as a significant native phytochemical. Its presence in environmental samples (e.g., dust, water) is statistically correlated with anthropogenic activity—specifically, leaching from plastics and cosmetic formulations.

- Bio-Based vs. Natural: TPC is classified as Bio-Based when synthesized from:

- Citric Acid: Derived from *Aspergillus niger* fermentation of corn/molasses.
- 1-Propanol: Derived from fermentation (fusel oils) or hydrogenation of bio-acetone.
- Regulatory Note: Under ISO 16128, TPC can be calculated as having high "Natural Origin Index" (NOI), but it is not a "Natural Ingredient" (NI) extracted directly from biomass.

Physicochemical Profile

TPC serves as a critical "green" plasticizer, replacing phthalates due to its lower toxicity profile.

Property	Value	Relevance to Extraction/Detection
CAS Number	1587-21-9	Unique Identifier for regulatory screening.
Molecular Weight	318.36 g/mol	Target mass for MS analysis.
Boiling Point	~198°C (13 mmHg)	High boiling point requires specific GC temperature ramps.
Solubility	Lipophilic	Extracts into organic phases (Hexane/EtOAc); low water solubility.
LogP	~1.6 - 2.2	Indicates potential for bioaccumulation in lipid bilayers.

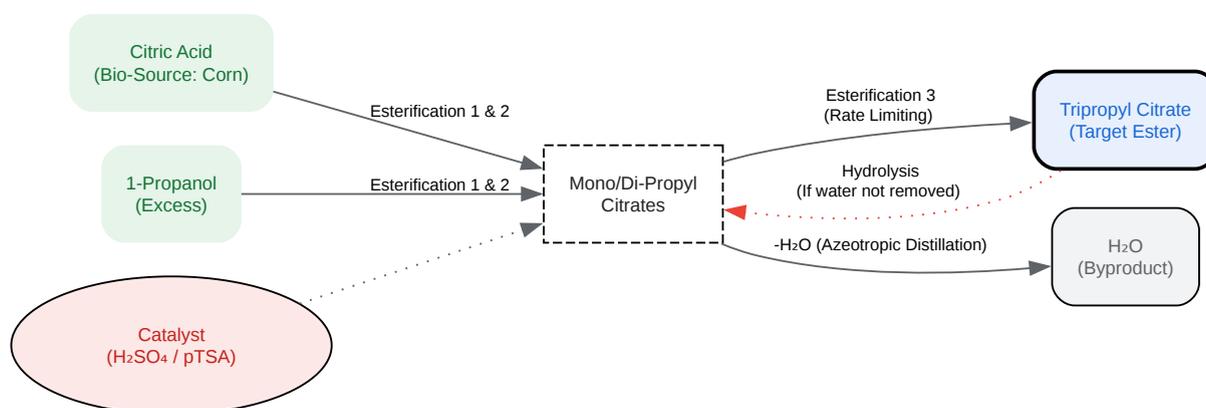
Part 2: Synthesis & Manufacturing Pathways

To understand TPC's presence in a sample, one must understand its creation. Nature rarely employs the dehydrating conditions required to form tri-esters of citric acid efficiently.

Industrial Esterification Mechanism

The synthesis involves the Fisher esterification of Citric Acid with excess 1-Propanol, typically catalyzed by sulfuric acid or para-toluenesulfonic acid (pTSA).

Figure 1: Synthetic Pathway of **Tripropyl Citrate** Caption: Acid-catalyzed Fisher esterification converting Citric Acid and 1-Propanol into **Tripropyl Citrate**, highlighting the reversible equilibrium driven by water removal.



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Part 3: Analytical Protocols for Detection & Authentication

Researchers often encounter TPC as an "unknown" peak in natural product extracts. The following protocol distinguishes TPC from natural isomers and validates its origin.

Protocol: GC-MS Identification of TPC Contamination

Objective: Detect TPC residues in plant extracts or verify purity of bio-based solvents.

Materials:

- Column: DB-5ms or equivalent (5% phenyl-methylpolysiloxane), 30m x 0.25mm ID.
- Carrier Gas: Helium @ 1.0 mL/min.
- Internal Standard: Deuterated Tributyl Citrate or similar ester.

Step-by-Step Methodology:

- Sample Preparation:
 - Dissolve 100 mg of extract in 10 mL Ethyl Acetate.
 - Filter through 0.22 μm PTFE syringe filter to remove particulates.
 - Causality: PTFE is chosen over Nylon to prevent adsorption of lipophilic esters.
- Injection:
 - Inject 1 μL in Splitless mode (to detect trace contaminants) @ 250°C.
- Temperature Program:
 - Initial: 60°C (hold 1 min) to focus solvent.
 - Ramp A: 10°C/min to 200°C (elution of mono/di-esters).
 - Ramp B: 5°C/min to 280°C (elution of TPC).
 - Logic: The slow ramp at the upper end resolves TPC from co-eluting plant waxes or terpenes.
- MS Detection (EI Mode):
 - Scan range: 50–500 m/z.
 - Diagnostic Ions: Look for fragments at m/z 43 (propyl), m/z 157 (citrate backbone cleavage), and m/z 185.
 - Validation: Compare retention time (RT) with a commercial TPC standard (CAS 1587-21-9).

Protocol: Bio-Origin Verification (Carbon-14)

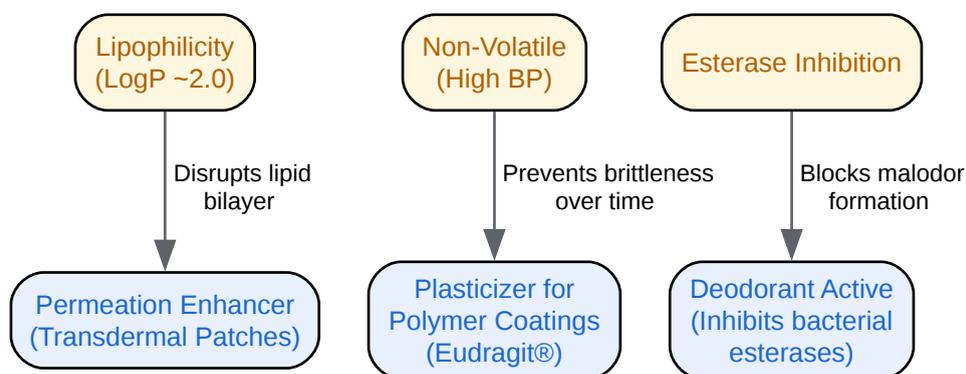
To verify if a TPC sample is "Bio-Based" (from fermentation) or "Synthetic" (petroleum-derived propanol):

- Method: ASTM D6866 (Accelerator Mass Spectrometry).
- Logic:
 - 100% Bio-based: ^{14}C content matches modern atmospheric levels (pMC ~100).
 - Petroleum-based: ^{14}C content is near zero (fossil carbon).
 - Mixed: Intermediate values indicate a blend of bio-citric acid and synthetic propanol.

Part 4: Functional Applications in Drug Development

While not a natural active ingredient, TPC is a high-value excipient.

Figure 2: Functional Utility of TPC in Formulations Caption: Logical flow of TPC utility in pharmaceutical and cosmetic matrices, highlighting its role as a permeation enhancer and plasticizer.



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Key Application Insight: In deodorant formulations, TPC acts as an enzyme inhibitor.[1] It inhibits the bacterial esterases responsible for breaking down sweat components into malodorous acids. This mechanism is often marketed as "working with the body's natural biology," further blurring the line between natural occurrence and bio-compatible function.

References

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